

An In-depth Technical Guide to the Molar Mass of Holmium Acetate Tetrahydrate

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Compound of Interest

Compound Name: *Holmium acetate*

Cat. No.: *B1630749*

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This document serves as a comprehensive guide for researchers, scientists, and professionals in drug development, detailing the determination of the molar mass for **holmium acetate** tetrahydrate. The following sections provide the chemical formula, a detailed breakdown of the molar mass calculation, and a summary of the atomic masses of the constituent elements.

Chemical Formula

The chemical formula for **holmium acetate** tetrahydrate is $\text{Ho}(\text{CH}_3\text{COO})_3 \cdot 4\text{H}_2\text{O}$. This formula indicates that one molecule of the compound consists of one holmium atom, three acetate groups (CH_3COO), and four molecules of water of hydration.

Molar Mass Calculation

The molar mass of a compound is the sum of the atomic masses of all atoms in one molecule. The calculation for **holmium acetate** tetrahydrate is performed by first determining the molar mass of the anhydrous **holmium acetate** component and then adding the molar mass of the four water molecules.

2.1. Molar Mass of Anhydrous **Holmium Acetate** ($\text{Ho}(\text{CH}_3\text{COO})_3$)

The anhydrous portion consists of:

- One Holmium (Ho) atom
- Six Carbon (C) atoms (3×2)

- Nine Hydrogen (H) atoms (3 x 3)
- Six Oxygen (O) atoms (3 x 2)

2.2. Molar Mass of Water of Hydration (4H₂O)

The water of hydration consists of:

- Eight Hydrogen (H) atoms (4 x 2)
- Four Oxygen (O) atoms (4 x 1)

2.3. Total Molar Mass

The total molar mass is the sum of the anhydrous part and the water of hydration.

Data Presentation: Atomic Masses and Molar Mass Calculation

The quantitative data for the molar mass calculation is summarized in the tables below for clarity and ease of comparison.

Table 1: Atomic Masses of Constituent Elements

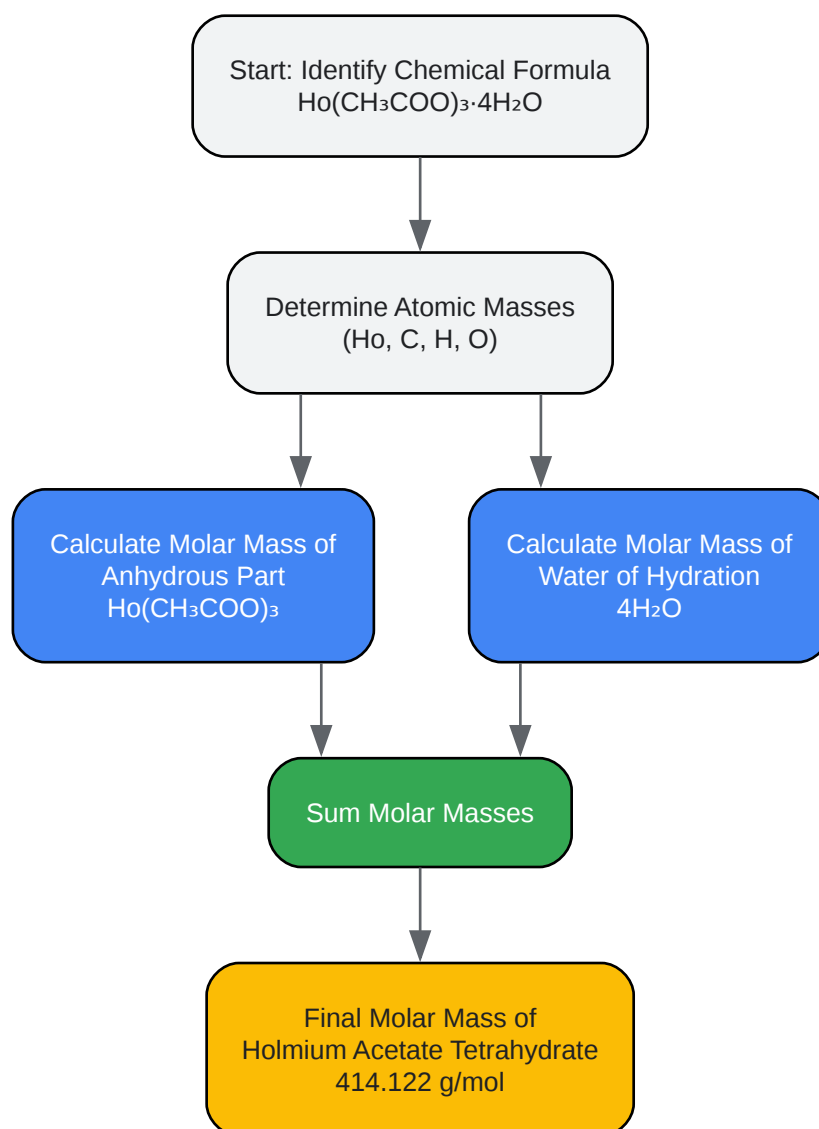
Element	Symbol	Atomic Mass (g/mol)
Holmium	Ho	164.930
Carbon	C	12.011
Hydrogen	H	1.008
Oxygen	O	15.999

Table 2: Molar Mass Calculation for **Holmium Acetate** Tetrahydrate (Ho(CH₃COO)₃·4H₂O)

Component	Element	Number of Atoms	Atomic Mass (g/mol)	Subtotal (g/mol)
Anhydrous Holmium Acetate	Holmium (Ho)	1	164.930	164.930
Carbon (C)	6	12.011	72.066	
Hydrogen (H)	9	1.008	9.072	
Oxygen (O)	6	15.999	95.994	
Water of Hydration	Hydrogen (H)	8	1.008	8.064
Oxygen (O)	4	15.999	63.996	
Total Molar Mass	414.122			

Logical Relationship Diagram

The logical workflow for calculating the molar mass is presented below.



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Caption: Workflow for Molar Mass Calculation.

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